

Technical Guide: Solubility & Handling of 6-Methoxypyridazine-4-boronic Acid

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Compound of Interest

Compound Name: 6-Methoxypyridazine-4-boronic Acid
Cat. No.: B11920461

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Executive Summary & Compound Profile

6-Methoxypyridazine-4-boronic acid (CAS: 1003859-57-5) is a critical heterocyclic building block employed primarily in Suzuki-Miyaura cross-coupling reactions for the synthesis of bioactive pyridazine derivatives.^{[1][2]}

As a Senior Application Scientist, I have observed that the solubility behavior of this compound is frequently misunderstood. It does not behave like a simple organic solid; rather, it exists in a dynamic equilibrium between its monomeric acid form and its trimeric anhydride (boroxine) form. This guide provides a definitive framework for solvent selection, dissolution protocols, and stability management.

Physicochemical Context

- Molecular Weight: 153.93 g/mol ^{[1][2]}
- Structural Challenge: The electron-deficient pyridazine ring combined with the methoxy group creates a "push-pull" electronic system.^{[1][2]} The polar boronic acid moiety (

) dominates its solubility profile, making it amphiphilic but prone to dehydration.^[2]

- Critical Insight: "Insolubility" in organic solvents is often a misdiagnosis of boroxine formation.^{[1][2]} The trimer is less polar and may precipitate or form a gel, whereas the monomer is generally more soluble in polar aprotic solvents.

Solvent Compatibility Matrix

The following data summarizes the qualitative solubility profile based on thermodynamic interactions typical of electron-deficient heteroaryl boronic acids.

Table 1: Solubility Profile in Standard Laboratory Solvents

Solvent Class	Representative Solvents	Solubility Rating	Application Context
Polar Aprotic	DMSO, DMF, DMAc	High (>50 mg/mL)	Primary Reaction Media. Best for stock solutions. ^{[1][2]} Stabilizes the monomeric form via H-bonding. ^{[1][2]}
Polar Protic	Methanol, Ethanol	High (20–50 mg/mL)	Reagent Preparation. Promotes monomer formation via solvolysis of boroxines. ^[2] Caution: Potential for esterification on prolonged storage. ^{[1][2]}
Ethers	THF, 1,4-Dioxane, DME	Moderate (5–20 mg/mL)	Suzuki Coupling Co-solvents. Solubility improves significantly with the addition of small amounts of water or base.
Chlorinated	DCM, Chloroform	Low/Variable	Extraction Only. Solubility is highly dependent on the hydration state. ^[2] Boroxines are more soluble here than the free acid. ^[2]
Esters/Ketones	Ethyl Acetate, Acetone	Moderate	Work-up/Purification. Good for liquid-liquid extraction but poor for long-term storage due to potential

transesterification or condensation.[1][2]

Hydrocarbons

Hexanes, Heptane

Insoluble

Anti-Solvents. Used to precipitate the product or wash away non-polar impurities.[2]

Mechanistic Insight: The Boroxine Equilibrium

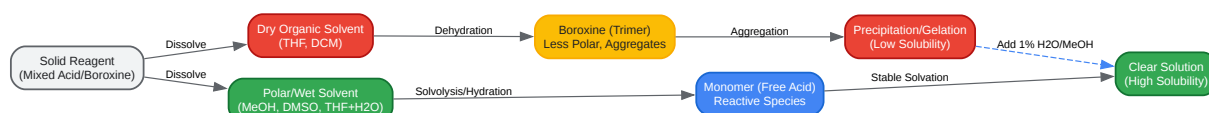
The most common failure mode in handling this compound is assuming that cloudiness implies impurity.[2] In reality, it often indicates the presence of the boroxine trimer.

Mechanism: $3 \times \text{R-B(OH)}_2$

$(\text{R-BO})_3 + 3 \text{H}_2\text{O}$ [1][2]

- In Dry Solvents (e.g., Anhydrous THF): The equilibrium shifts right (towards Boroxine), which may precipitate or gel.
- Corrective Action: Adding 1–2% water or methanol shifts the equilibrium left, regenerating the soluble monomeric species.

Visualization: Solubility & Equilibrium Workflow



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Figure 1: The impact of solvent choice on the Boronic Acid-Boroxine equilibrium. Dry solvents favor the less soluble trimer, while protic/wet solvents stabilize the soluble monomer.

Experimental Protocols

Protocol A: Preparation of Stock Solution for Suzuki Coupling

Context: Standard 0.5 M concentration for high-throughput screening.

- Weighing: Weigh 77 mg of **6-Methoxypyridazine-4-boronic acid** into a vial.
- Solvent Choice: Add 1.0 mL of 1,4-Dioxane or DME.[\[1\]](#)[\[2\]](#)
 - Observation: The solution may appear cloudy or contain suspended solids.[\[1\]](#)[\[2\]](#)
- Activation (The "Trick"): Add 50 μ L of Water (degassed).
 - Why: This breaks the boroxine trimer.[\[1\]](#)[\[2\]](#)
 - Result: The solution should clarify rapidly.
- Base Addition: If using immediately, add the aqueous base (e.g., K_2CO_3 or Cs_2CO_3).
 - Note: The boronic acid converts to the boronate anion ($B(O^-)_3$), which is highly soluble in the aqueous/organic emulsion.[\[2\]](#)

Protocol B: NMR Sample Preparation (Solubility Validation)

Context: Verifying purity and structure without degradation.

- Solvent: Use DMSO- d_6 (0.6 mL).[\[1\]](#)[\[2\]](#)
 - Why: DMSO prevents boroxine formation and slows protodeboronation compared to MeOD.[\[1\]](#)[\[2\]](#)
- Dissolution: Vortex for 30 seconds. If solids persist, sonicate for 1 minute at $<30^\circ C$.
 - Warning: Do not heat $>40^\circ C$. Pyridazine boronic acids are thermally sensitive and can undergo protodeboronation (loss of boron).[\[2\]](#)

- Analysis: Look for broad peaks around 8.0–9.0 ppm (B-OH protons).^{[1][2]} Sharp peaks indicate a clean monomer; disappearance suggests degradation.^{[1][2]}

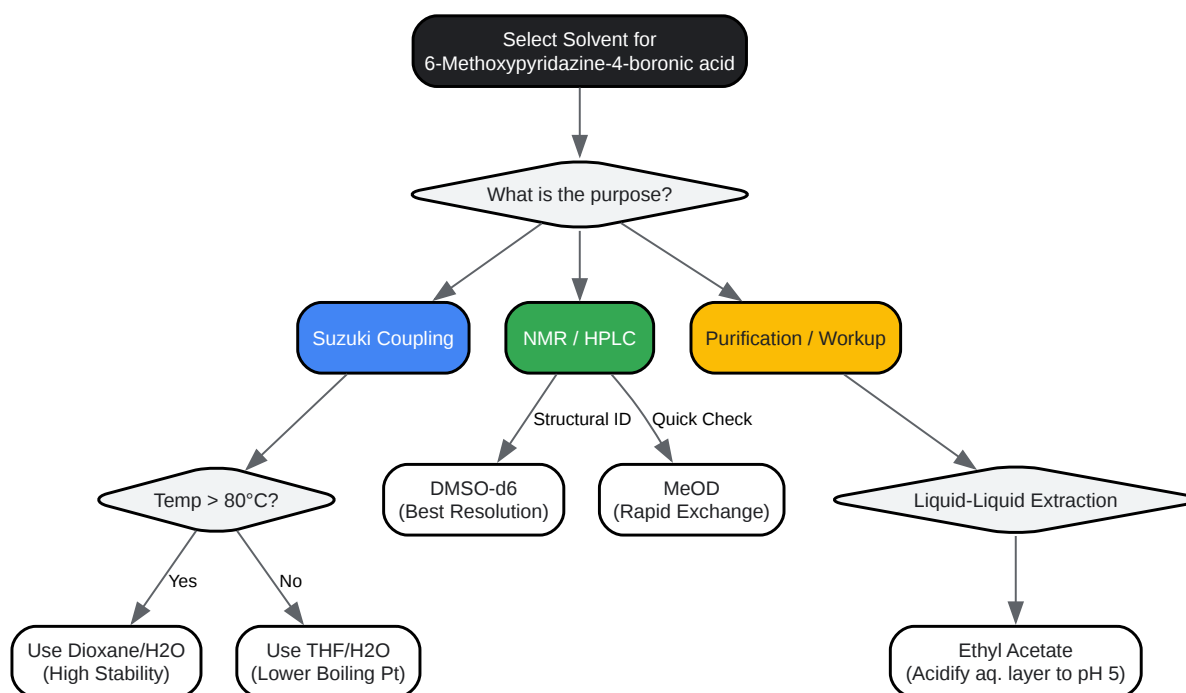
Stability & Troubleshooting

Common Issue: Protodeboronation

Pyridazines are electron-deficient.^{[1][2]} Under acidic or high-temperature neutral conditions, the C-B bond is labile.^[1]

- Symptom: Loss of starting material in LCMS; appearance of 3-methoxypyridazine (m/z ~110).^{[1][2]}
- Prevention:
 - Avoid storing in Methanol/Ethanol for >24 hours (solvolysis leads to boronic esters which hydrolyze slowly).^{[1][2]}
 - Always store solids at -20°C with a desiccant.^{[1][2]}
 - During reactions, ensure basic conditions are established before heating.^[1]

Decision Tree: Solvent Selection Strategy



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Figure 2: Strategic decision tree for solvent selection based on experimental intent.

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